

Application Notes & Protocols for Creating Transgenic Silkworms with BmCyclin L1 Mutations

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Compound of Interest

Compound Name: *BM-cyclin*
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These application notes provide a comprehensive overview and detailed protocols for the generation and analysis of transgenic silkworms (*Bombyx mori*) with targeted mutations in the BmCyclin L1 gene. The methodologies described herein primarily focus on the utilization of the CRISPR/Cas9 system for efficient and heritable genome editing.

Introduction to BmCyclin L1 in Silkworms

Cyclin L1 is a crucial regulator of the cell cycle, forming a complex with Cyclin-Dependent Kinase 11 (CDK11). In the silkworm, *Bombyx mori*, the BmCyclin L1 protein, in conjunction with BmCDK11A/B, is localized in the nucleus and plays a significant role in cell cycle regulation.^[1] The abnormal expression of BmCyclin L1 and its associated CDK partners has been shown to lead to cell cycle arrest and suppression of cell proliferation.^[1] Targeted mutation of the BmCyclin L1 gene can, therefore, provide valuable insights into cell cycle control, silk production, and overall silkworm development. The primary method for inducing such targeted

mutations is the CRISPR/Cas9 gene-editing system, which has been successfully applied in *Bombyx mori* for precise genome manipulation.[\[2\]](#)[\[3\]](#)[\[4\]](#)

Data Presentation: Quantitative Analysis of Gene Editing Efficiency

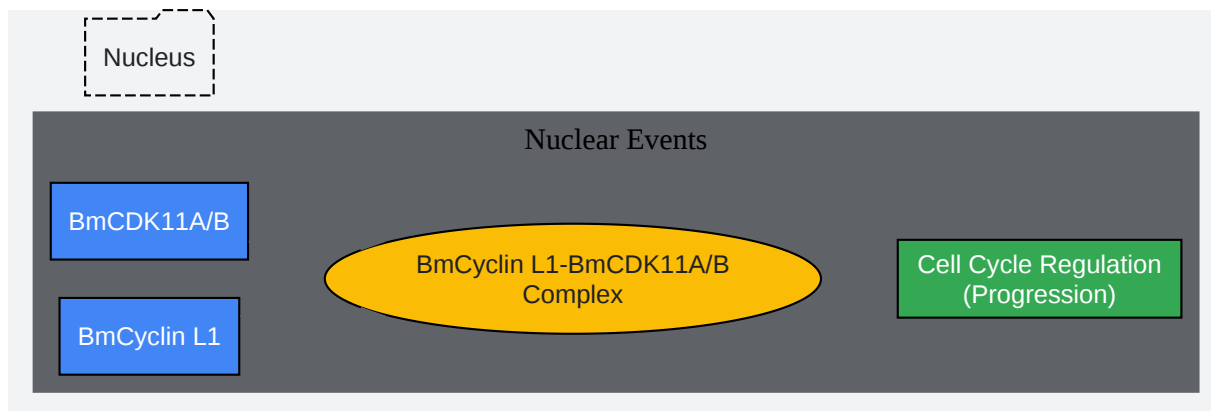
The following table summarizes representative quantitative data for CRISPR/Cas9-mediated gene editing in silkworms. These values can be used as a benchmark for planning experiments targeting BmCyclin L1.

Parameter	Reported Value	Target Gene(s)	Citation
G0 Mosaic Mutation Frequency	16.7% - 35.0%	Bm-ok, BmKMO, BmTH, Bmtan	[2]
Germline Mutation Transmission (G1)	28.6% (outcross)	Bm-ok	[2]
Homozygous/Compound Heterozygous (G1)	93.6% (incross of G0 mutants)	Bm-ok	[2]

Experimental Workflow and Signaling Pathway

BmCyclin L1 Signaling Pathway

The diagram below illustrates the known interaction of BmCyclin L1 with its partner BmCDK11A/B, leading to cell cycle regulation.

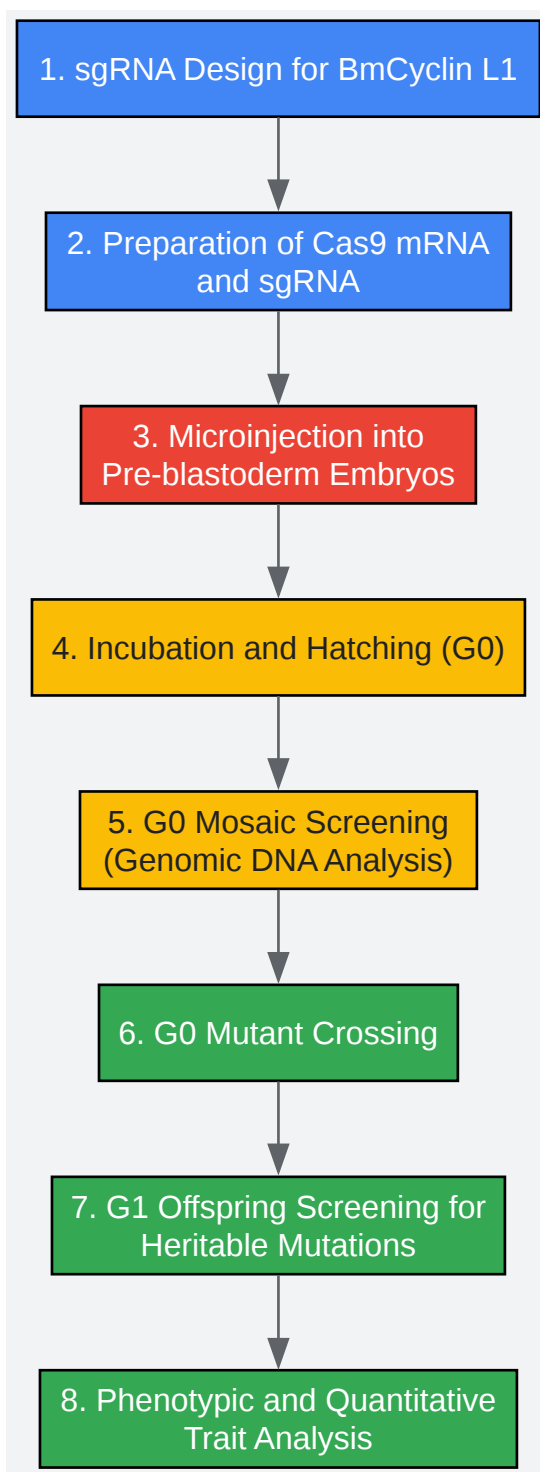


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Caption: BmCyclin L1 and BmCDK11A/B form a nuclear complex to regulate the cell cycle.

Experimental Workflow for Generating BmCyclin L1 Mutant Silkworms

This diagram outlines the major steps involved in creating and analyzing transgenic silkworms with BmCyclin L1 mutations.



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Caption: Workflow for CRISPR/Cas9-mediated generation of BmCyclin L1 mutant silkworms.

Detailed Experimental Protocols

Protocol 1: Design and Preparation of sgRNA for BmCyclin L1

Objective: To design and synthesize single guide RNAs (sgRNAs) that target a specific exon of the BmCyclin L1 gene for Cas9-mediated cleavage.

Materials:

- BmCyclin L1 cDNA or genomic DNA sequence (The coding sequence is 1,254 bp[1]).
- Online CRISPR design tool (e.g., CHOPCHOP, CRISPOR).
- T7 promoter-containing DNA template for sgRNA.
- In vitro transcription kit (e.g., MEGAscript T7 Transcription Kit).
- Nuclease-free water.
- DNA and RNA purification kits.

Methodology:

- Obtain BmCyclin L1 Sequence: Retrieve the CDS of BmCyclin L1 from a relevant database. The gene encodes a 417-amino acid protein.[1]
- sgRNA Design:
 - Input the BmCyclin L1 sequence into a CRISPR design tool.
 - Select target sites within an early exon to maximize the chance of a frameshift mutation leading to a loss-of-function. Target sites should be a 20-nucleotide sequence followed by a Protospacer Adjacent Motif (PAM), typically 'NGG' for *Streptococcus pyogenes* Cas9.
 - Choose 2-3 sgRNAs with high on-target scores and low off-target predictions.
- sgRNA Synthesis:

- Synthesize a DNA template for each sgRNA. The template should include a T7 promoter sequence followed by the 20-nt target sequence.
- Use an in vitro transcription kit to synthesize the sgRNAs from the DNA templates.
- Purify the synthesized sgRNAs using a suitable RNA purification kit.
- Verify the integrity and concentration of the sgRNA using gel electrophoresis and a spectrophotometer.
- Store the purified sgRNA at -80°C in nuclease-free water.

Protocol 2: Preparation of Cas9 mRNA and Microinjection into Silkworm Embryos

Objective: To introduce Cas9 nuclease and BmCyclin L1-targeting sgRNAs into early-stage silkworm embryos to induce targeted mutations.

Materials:

- pMD19-T vector or similar for cloning.[\[1\]](#)
- Cas9 expression plasmid (e.g., containing a T7 promoter).
- In vitro transcription kit for mRNA synthesis (e.g., mMESSAGE mMACHINE T7).
- Purified sgRNAs for BmCyclin L1.
- Non-diapause silkworm eggs (collected within 1 hour of oviposition).[\[2\]](#)
- Microinjection system with glass capillaries.
- Incubator set to 25°C.[\[2\]](#)

Methodology:

- Cas9 mRNA Synthesis:

- Linearize the Cas9 expression plasmid.
- Synthesize capped and polyadenylated Cas9 mRNA using an in vitro transcription kit.
- Purify the Cas9 mRNA and verify its integrity and concentration.
- Preparation of Injection Mix:
 - Prepare a mixture of Cas9 mRNA and the sgRNA(s). Recommended final concentrations are approximately 500 ng/μl for Cas9 mRNA and 250 ng/μl for the total sgRNA pool.[\[2\]](#)
 - Use nuclease-free injection buffer.
- Embryo Microinjection:
 - Collect fertilized, non-diapause eggs within 1 hour of being laid.
 - Align the eggs on a glass slide.
 - Perform microinjection into the pre-blastoderm embryos within 4 hours of oviposition.[\[2\]](#)
 - Inject approximately 2-3 nl of the Cas9/sgRNA mixture per egg.[\[2\]](#)
- Incubation:
 - Place the injected eggs in a humidified incubator at 25°C for 9-10 days until hatching.[\[2\]](#)

Protocol 3: Screening and Identification of G0 Mosaic and G1 Heritable Mutations

Objective: To identify silkworms carrying mutations in the BmCyclin L1 gene and confirm germline transmission.

Materials:

- G0 larvae hatched from injected eggs.
- Wild-type silkworms for crossing.

- DNA extraction kit.
- PCR primers flanking the sgRNA target sites in BmCyclin L1.
- High-fidelity DNA polymerase.
- Gel electrophoresis equipment.
- DNA sequencing service or T7 Endonuclease I (T7E1) assay kit.

Methodology:

- G0 Mosaic Screening:
 - After hatching, rear the G0 larvae individually.
 - Extract genomic DNA from a small portion of the posterior silk gland or from a single leg of a subset of G0 larvae.
 - Perform PCR using primers that flank the targeted region of BmCyclin L1.
 - Analyze the PCR products for the presence of mutations. This can be done by:
 - T7E1 Assay: Heteroduplexes formed from wild-type and mutated DNA will be cleaved by the T7E1 enzyme, resulting in smaller bands on a gel.
 - Sanger Sequencing: Clone the PCR products into a vector (e.g., pMD19-T) and sequence multiple clones to identify different induced mutations (insertions, deletions).
[\[2\]](#)
- G0 Crossing and G1 Screening:
 - Allow the identified G0 mosaic mutants to develop into moths.
 - Cross the G0 mutant moths with wild-type moths (outcross) or with other G0 mutants (incross).[\[2\]](#)
 - Rear the resulting G1 offspring.

- Extract genomic DNA from individual G1 larvae.
- Screen for mutations using PCR followed by sequencing, as described for G0 screening. The presence of mutations in G1 individuals confirms heritable germline transmission.

Protocol 4: Quantitative Trait Analysis of BmCyclin L1 Mutants

Objective: To evaluate the phenotypic effects of BmCyclin L1 mutations on key developmental and economic traits of the silkworm.

Materials:

- Wild-type and confirmed G1 (or later generation) BmCyclin L1 mutant silkworm lines.
- Standard silkworm rearing equipment.
- Digital scale.
- Microscope.
- Data recording and analysis software.

Methodology:

- Rearing: Rear a statistically significant number of wild-type and mutant larvae under identical, controlled conditions.
- Data Collection: Record the following quantitative characters for each individual:
 - Fecundity: Total number of eggs laid by a single female moth.[\[5\]](#)
 - Hatching Percentage: The proportion of eggs that successfully hatch.[\[5\]](#)
 - Larval Weight: Weigh a set number of mature larvae at a specific time point (e.g., 5th instar, day 3).[\[5\]](#)
 - Larval Duration: Record the total time from hatching to the start of spinning.[\[5\]](#)

- Pupation Rate: The percentage of larvae that successfully pupate.[5]
- Single Cocoon Weight: The weight of an individual cocoon.[5]
- Single Shell Weight: The weight of the silk shell after removing the pupa.[5]
- Silk Percentage (Shell Ratio): $(\text{Single Shell Weight} / \text{Single Cocoon Weight}) \times 100$. [5]
- Statistical Analysis:
 - For each trait, calculate the mean and standard deviation for both the wild-type and mutant groups.
 - Perform statistical tests (e.g., t-test or ANOVA) to determine if there are significant differences between the two groups.
 - Correlation analysis can also be performed to understand the relationships between different traits in the mutant line.[5]

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